

Stability and Storage of Methyl 3-(propylamino)propanoate: A Technical Guide

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Compound of Interest

Compound Name: Methyl 3-(propylamino)propanoate

Cat. No.: B3142409

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Methyl 3-(propylamino)propanoate**. This document is intended to serve as a critical resource for researchers, scientists, and professionals in the field of drug development, offering detailed insights into the compound's chemical stability, potential degradation pathways, and best practices for storage and handling to ensure its integrity for research and development activities.

Chemical Profile and General Stability

Methyl 3-(propylamino)propanoate is a β -amino ester characterized by the presence of a secondary amine and a methyl ester functional group. The stability of this molecule is intrinsically linked to the reactivity of these groups. While specific quantitative stability data for this compound is not extensively available in peer-reviewed literature, its stability profile can be inferred from the known chemical behavior of similar β -amino esters and related small molecules.

Generally, the compound is considered to be relatively stable under standard ambient conditions when stored properly. However, it is susceptible to degradation under specific environmental stresses, primarily through hydrolysis, and to a lesser extent, through thermal and photodegradation.

Recommended Storage and Handling

To maintain the purity and integrity of **Methyl 3-(propylamino)propanoate**, the following storage and handling conditions are recommended based on available Safety Data Sheets (SDS) for this and structurally related compounds.

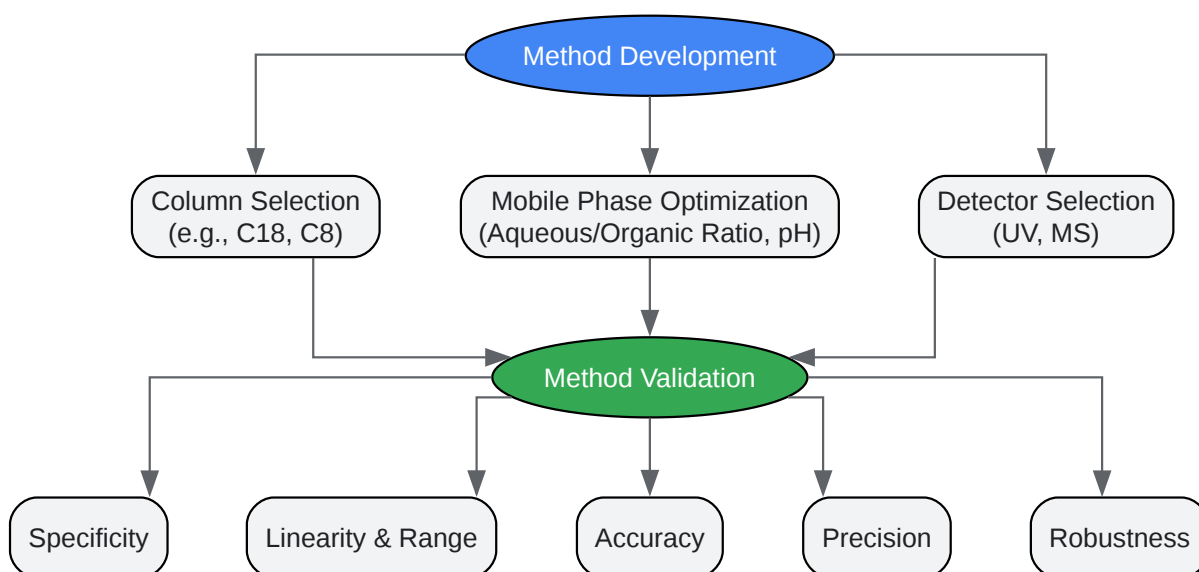
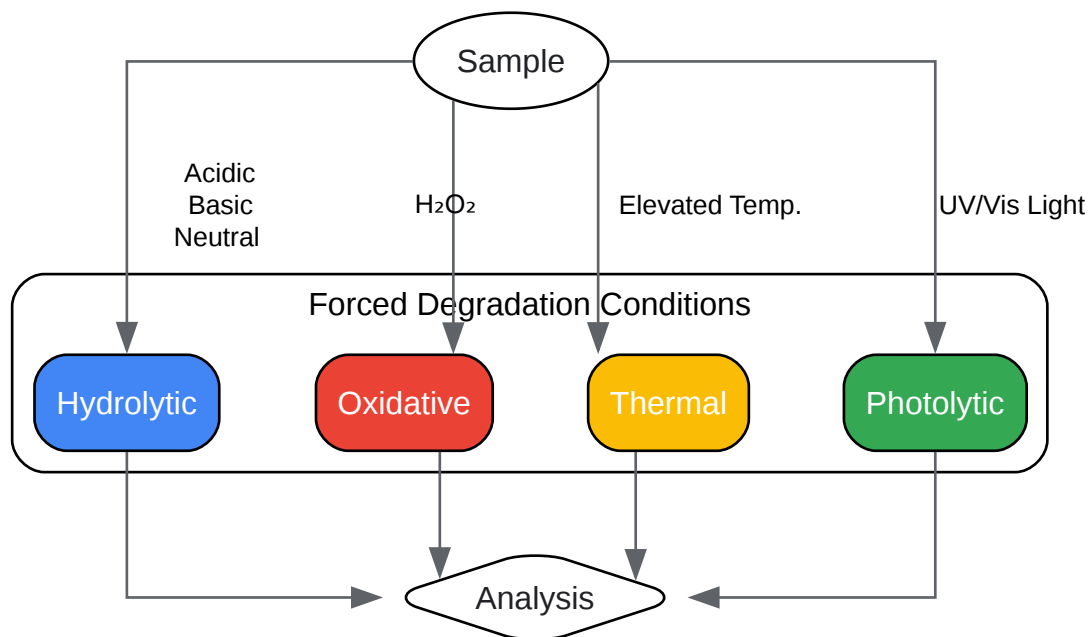
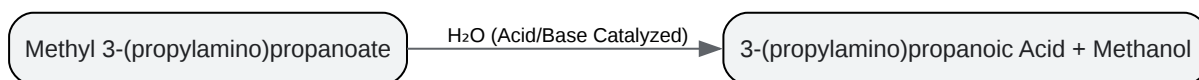
Parameter	Recommendation	Rationale
Temperature	Store in a cool place. [1]	Minimizes the rate of potential thermal degradation.
Atmosphere	Keep container tightly closed in a dry and well-ventilated place. [1] [2]	Prevents exposure to moisture, which can lead to hydrolysis, and atmospheric contaminants.
Light Exposure	Protect from light.	Although specific photostability data is limited, aliphatic amines and esters can be susceptible to photodegradation.
Inert Gas	For long-term storage, consider storing under an inert atmosphere (e.g., argon or nitrogen).	Mitigates the risk of oxidative degradation.
Handling	Handle in accordance with good industrial hygiene and safety practices. [1] Use in a well-ventilated area. [1] [2]	Minimizes exposure and ensures personnel safety.

Potential Degradation Pathways

The primary degradation pathways for **Methyl 3-(propylamino)propanoate** are anticipated to be hydrolysis of the ester linkage and, to a lesser extent, oxidation of the secondary amine.

Hydrolytic Degradation

The ester functional group is susceptible to hydrolysis, which can be catalyzed by both acidic and basic conditions, yielding 3-(propylamino)propanoic acid and methanol. The presence of the secondary amine in the molecule can influence the rate of hydrolysis.



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References

- 1. ema.europa.eu [ema.europa.eu]
- 2. edaegypt.gov.eg [edaegypt.gov.eg]
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